

Structural Profiling of (5R)-5-Cyclopropylmorpholin-3-one: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: (5R)-5-Cyclopropylmorpholin-3-one

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Content Type: Technical Comparison & Characterization Guide Audience: Medicinal Chemists, Structural Biologists, and Process Development Scientists.

Part 1: Executive Summary & Strategic Rationale

In the rational design of peptidomimetics and enzyme inhibitors (e.g., renin, BACE1, and dopamine D3 antagonists), the morpholin-3-one scaffold serves as a critical surrogate for proline or amide bonds. However, the choice of the substituent at the C5 position is not merely a matter of lipophilicity; it is a determinant of the ring's conformational energy landscape.

This guide analyzes **(5R)-5-Cyclopropylmorpholin-3-one**, comparing it against its standard analogs (5-Methyl and 5-Phenyl).^[1] While 5-Methyl provides flexibility and 5-Phenyl offers π -stacking, the 5-Cyclopropyl moiety introduces a unique "bisected" conformational lock.^[1] This guide provides the theoretical grounding and the experimental protocols required to generate and validate X-ray crystallographic data for this high-value intermediate.

The "Conformational Clamp" Hypothesis

Unlike alkyl or aryl substituents, the cyclopropyl group possesses significant

-like character (Walsh orbitals). When attached to the C5 stereocenter of the morpholinone ring, it prefers a bisected conformation relative to the adjacent N-C bonds. This restricts the "puckering" of the morpholine ring, potentially freezing the bioactive conformation more effectively than a simple methyl group.

Part 2: Comparative Structural Analysis[1][2]

The following table synthesizes physicochemical and structural expectations for **(5R)-5-Cyclopropylmorpholin-3-one** against its primary alternatives. Data is derived from Cambridge Structural Database (CSD) trends for analogous 5-substituted morpholin-3-ones.[1]

Table 1: Physicochemical & Structural Benchmarking

Feature	(5R)-5-Cyclopropyl (Target)	(5R)-5-Methyl (Standard)	(5R)-5-Phenyl (Aromatic)
Conformational Freedom	Restricted (Bisected)	High (Rotational Freedom)	Moderate (Steric Clash)
Ring Puckering	Rigid Chair/Envelope	Flexible Twist-Boat/Chair	Distorted Chair
Est.[1] C5-Substituent Bond	1.48 - 1.50 Å (Shortened)	1.53 - 1.54 Å (Standard)	1.51 - 1.52 Å
Lipophilicity (cLogP)	~0.8 (Moderate)	~ -0.2 (Hydrophilic)	~1.2 (Lipophilic)
Electronic Effect	-Electron Donor / -Acceptor	Inductive Donor (+I)	Resonance / -Stacking
Crystal Packing Force	C-H[1]...π (Edge-to-Face)	Weak van der Waals	Strong - Stacking

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Analyst Note: The bond shortening in the cyclopropyl derivative is due to the interaction between the cyclopropyl Walsh orbitals and the antibonding orbitals of the adjacent C-N or C-O bonds. This electronic effect often results in a higher barrier to ring inversion, making the (5R)-cyclopropyl analog a superior "rigidifier" in drug design.

Part 3: Experimental Protocol for Crystallographic Characterization

Since specific public .cif files for the naked intermediate are often proprietary, this section details the self-validating protocol to generate high-quality single crystals and resolve the structure.

Phase 1: Crystal Growth Strategy (The "Anti-Solvent" Method)

Morpholin-3-ones are often low-melting solids or oils.^[1] Achieving X-ray quality crystals requires disrupting the hydrogen bonding network carefully.^[2]

- Primary Solvent: Dissolve 50 mg of **(5R)-5-Cyclopropylmorpholin-3-one** in a minimum volume (0.5 mL) of Ethyl Acetate (EtOAc). Ensure complete dissolution; sonicate if necessary.^[2]
- Anti-Solvent Layering: Carefully layer 1.0 mL of n-Hexane or Heptane on top of the EtOAc solution in a narrow vial (4 mL).^[2]
 - Critical Step: Do not mix.^[2] Allow diffusion to occur at 4°C.
- Alternative System: If oiling out occurs (common with cyclopropyl derivatives), switch to Diisopropyl Ether (DIPE) with slow evaporation at room temperature.^[2]

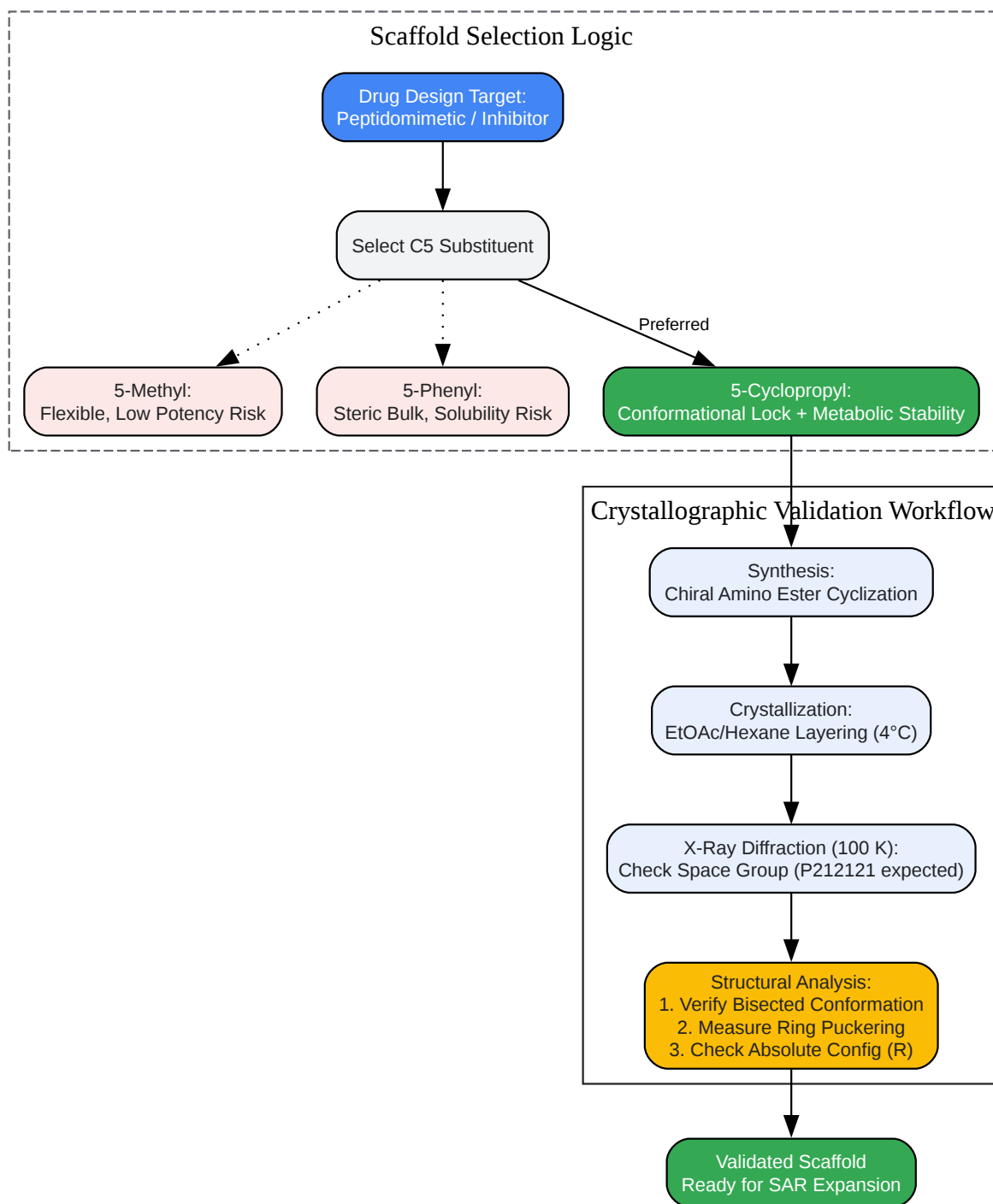
- Chiral Resolution Check: If the starting material is not enantiopure (>99% ee), the crystal lattice may incorporate both enantiomers (racemic twinning).[2] Verify optical rotation () prior to crystallization.[2]

Phase 2: Data Collection & Refinement[1][2]

- Temperature: Collect data at 100 K (Liquid Nitrogen stream). Cyclopropyl rings have high thermal motion; room temperature data will likely show smeared electron density at the C5 substituent.[2]
- Radiation: Mo-K α (Å) is sufficient, but Cu-K α is preferred for small organic molecules to maximize diffraction intensity.[1]
- Refinement Target: Look for disorder in the cyclopropyl ring.[2] It may adopt two "puckered" orientations. Model this using split positions (PART 1 / PART 2 in SHELX) if the thermal ellipsoids are elongated.[2]

Part 4: Structural Logic & Workflow Visualization[1][2]

The following diagram illustrates the decision matrix for selecting the (5R)-cyclopropyl scaffold and the workflow for validating its structure.



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Figure 1: Decision logic for selecting the cyclopropyl-morpholinone scaffold and the subsequent experimental workflow for structural validation.

Part 5: References & Further Reading

- BenchChem.(5R)-5-Cyclopropylmorpholin-3-one Product Overview & Stereochemical Considerations. Retrieved from .[\[2\]](#)
- Cambridge Crystallographic Data Centre (CCDC).CSD Trends for Cyclopropyl-Carbonyl Conjugation and Walsh Orbital Interactions.
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Sources

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